

# Application of [Glu27]-PKC (19-36) in Synaptic Plasticity Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: [Glu27]-PKC (19-36)

Cat. No.: B612418

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**[Glu27]-PKC (19-36)** is a synthetic peptide that serves as an essential inactive control for its parent compound, PKC (19-36), a potent pseudosubstrate inhibitor of Protein Kinase C (PKC). In the field of neuroscience, particularly in the investigation of synaptic plasticity, discerning the specific role of PKC signaling is paramount. **[Glu27]-PKC (19-36)** allows researchers to verify that the observed effects of PKC (19-36) are due to the specific inhibition of PKC and not from non-specific peptide effects. This document provides detailed application notes and protocols for the use of **[Glu27]-PKC (19-36)** in studying two primary forms of synaptic plasticity: Long-Term Potentiation (LTP) and Long-Term Depression (LTD).

## Product Information and Preparation

Parameter	Specification	Source
Product Name	[Glu27]-PKC (19-36)	
Sequence	RFARKGALEQKNVHEVKN	[1]
Molecular Weight	2124.43 g/mol	[1]
CAS Number	309247-49-2	[1]
Solubility	Soluble to 1 mg/ml in water.	[1]
Storage	Store at -20°C.	[1]

Reconstitution Protocol: For a 1 mM stock solution, dissolve 1 mg of the peptide in 470.7  $\mu$ L of sterile, nuclease-free water. Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C. For intracellular application via a patch pipette, dilute the stock solution to the final working concentration in the internal pipette solution.

## Application in Long-Term Depression (LTD) Studies

Cerebellar LTD at the parallel fiber to Purkinje cell synapse is a classic model of synaptic plasticity that is known to be dependent on the activation of PKC. The following protocol, adapted from studies on cerebellar Purkinje cells, demonstrates the use of **[Glu27]-PKC (19-36)** as a negative control.[2][3]

## Experimental Protocol: LTD Induction in Cerebellar Purkinje Cells

### 1. Slice Preparation:

- Prepare parasagittal cerebellar slices (250  $\mu$ m thick) from C57BL/6 mice (4-6 weeks old) in ice-cold artificial cerebrospinal fluid (aCSF).[3]
- aCSF composition (in mM): 125 NaCl, 2.5 KCl, 1 MgCl<sub>2</sub>, 2 CaCl<sub>2</sub>, 1.25 NaH<sub>2</sub>PO<sub>4</sub>, 26 NaHCO<sub>3</sub>, and 10 D-glucose, bubbled with 95% O<sub>2</sub>/5% CO<sub>2</sub>. [3]

### 2. Electrophysiological Recording:

- Perform whole-cell patch-clamp recordings from Purkinje cells.
- The internal solution for the patch pipette should contain (in mM): 9 KCl, 10 KOH, 120 K-gluconate, 3.48 MgCl<sub>2</sub>, 10 HEPES, 4 NaCl, 4 Na<sub>2</sub>ATP, 0.4 Na<sub>3</sub>GTP, and 17.5 sucrose, pH 7.25.[\[3\]](#)
- For the experimental group, include 10  $\mu$ M PKC (19-36) in the internal solution.
- For the control group, include 10  $\mu$ M **[Glu27]-PKC (19-36)** in the internal solution.[\[2\]](#)[\[3\]](#)

### 3. LTD Induction:

- Stimulate parallel fibers and climbing fibers using aCSF-filled electrodes.
- Induce LTD using a "LTD-Burst" protocol: 30 pairings of 7 parallel fiber stimuli at 100 Hz followed by a single climbing fiber stimulus with a 150 ms delay, repeated every 10 seconds.  
[\[3\]](#)

### 4. Data Analysis:

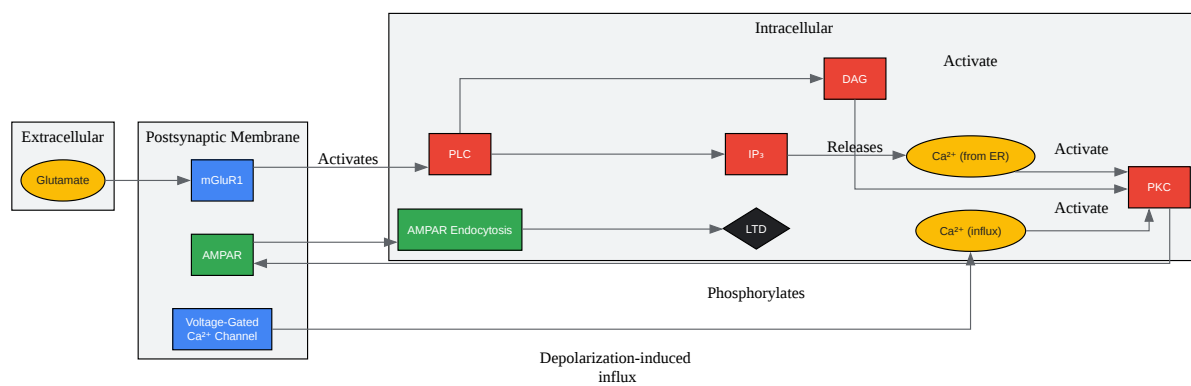
- Monitor the excitatory postsynaptic current (EPSC) amplitude evoked by parallel fiber stimulation before and after the LTD induction protocol.
- A significant reduction in EPSC amplitude following the induction protocol indicates successful LTD.

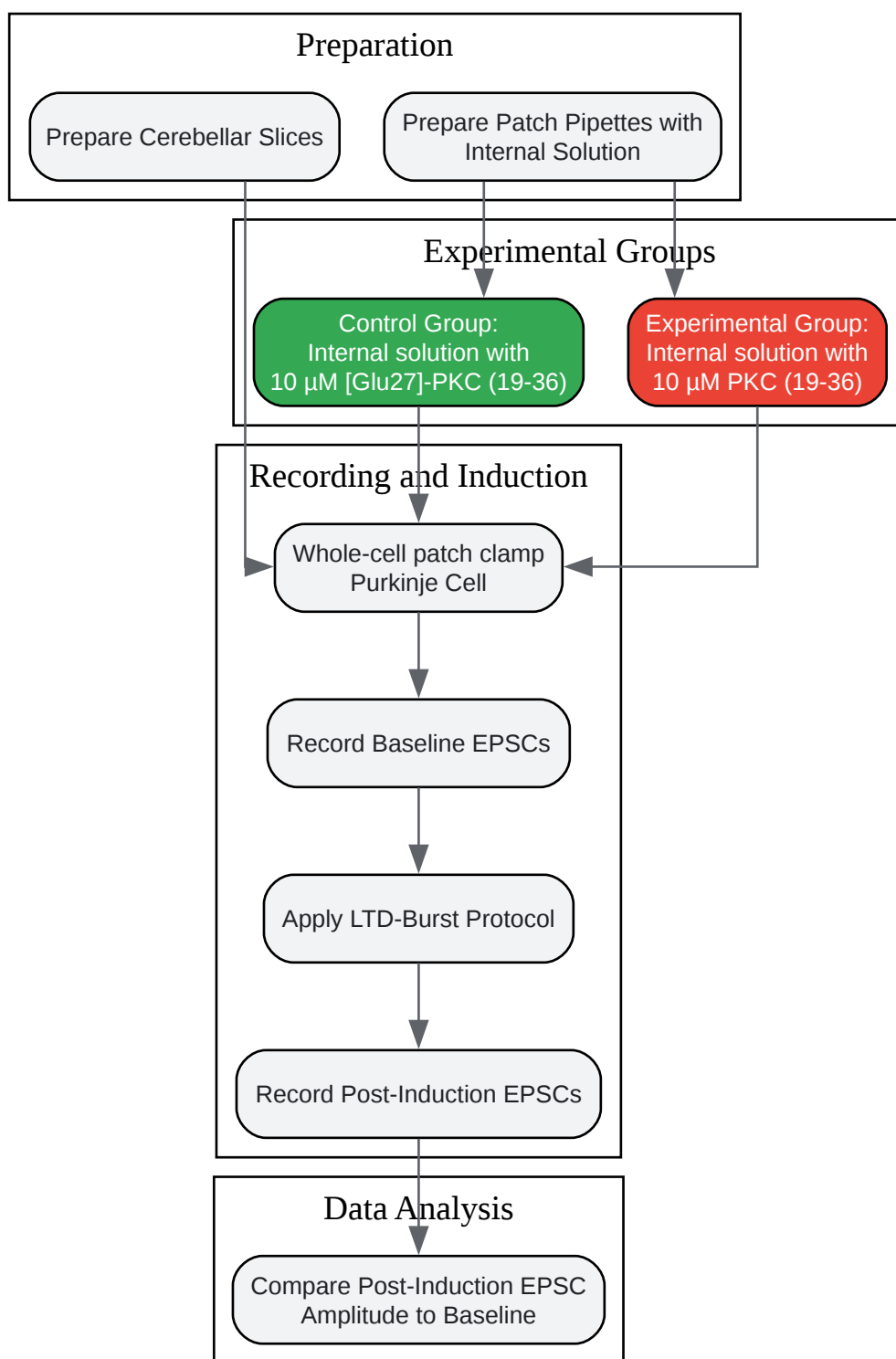
## Expected Results and Data Presentation

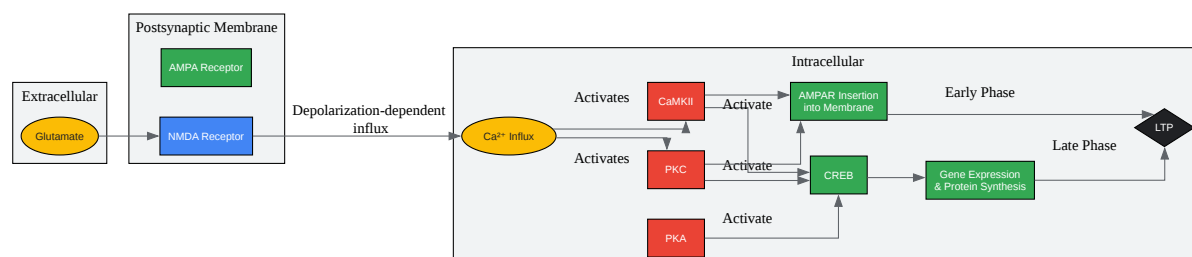
The inclusion of **[Glu27]-PKC (19-36)** in the recording pipette should not prevent the induction of LTD, whereas the active inhibitor, PKC (19-36), is expected to block it.

Treatment Group	N	Synaptic Plasticity Outcome	Statistical Significance (vs. baseline)	Source
[Glu27]-PKC (19-36) (10 $\mu$ M)	7	LTD successfully induced	$p < 0.001$	<a href="#">[2]</a>
PKC (19-36) (10 $\mu$ M)	6	LTD induction blocked	$p = 0.211$ (not significant)	<a href="#">[2]</a>

## Signaling Pathway for Cerebellar LTD







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Glu27]-PKC (19-36) (CAS 309247-49-2): R&D Systems [[rndsystems.com](http://rndsystems.com)]
- 2. Long-Term Depression of Intrinsic Excitability Accompanied by Synaptic Depression in Cerebellar Purkinje Cells | Journal of Neuroscience [[jneurosci.org](http://jneurosci.org)]
- 3. Long-Term Depression of Intrinsic Excitability Accompanied by Synaptic Depression in Cerebellar Purkinje Cells - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application of [Glu27]-PKC (19-36) in Synaptic Plasticity Studies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b612418#application-of-glu27-pkc-19-36-in-synaptic-plasticity-studies>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)